

1,1,3-Trimethyltetralin: An Examination of A Niche Aromatic Hydrocarbon

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

1,1,3-Trimethyltetralin, a substituted derivative of tetralin, is an aromatic hydrocarbon with limited but specific appearances in chemical literature. While not as extensively studied or utilized as other isomers like **1,1,6-Trimethyltetralin**, it holds potential as a chemical intermediate and a subject of interest in fragrance and materials science. This technical guide provides a comprehensive overview of the known properties, potential applications, and synthesis of **1,1,3-Trimethyltetralin**, drawing from available data and inferring possibilities based on related compounds.

Chemical and Physical Properties

1,1,3-Trimethyltetralin is a C13H18 hydrocarbon.[1] While extensive experimental data for this specific isomer is scarce, its fundamental properties can be summarized from supplier databases.



Property	Value	Source
CAS Number	85268-66-2	Molbase
Molecular Formula	C13H18	[1]
Molecular Weight	174.28 g/mol	[1]
Synonyms	1,1,3-Trimethyl-1,2,3,4- tetrahydronaphthalene, 1,2,3,4-tetrahydro-1,1,3- trimethylnaphthalene	Molbase

Note: Further experimental data on properties such as boiling point, density, and refractive index are not readily available in the public domain for the 1,1,3-isomer and would require dedicated laboratory analysis.

Potential Industrial Applications

Direct industrial applications of **1,1,3-Trimethyltetralin** are not well-documented. However, based on the known uses of its structural isomers and related tetralin compounds, several potential applications can be postulated:

- Fragrance and Flavor Intermediate: The structurally similar 1,1,6-Trimethyltetralin is a known intermediate in the synthesis of aroma compounds, particularly those contributing to the "petrol" or "kerosene" notes in aged Riesling wines.[2][3] It is plausible that 1,1,3-Trimethyltetralin could also serve as a precursor in the synthesis of novel fragrance and flavor ingredients. The arrangement of the methyl groups would likely lead to different olfactory properties.
- Specialty Solvent: Aromatic hydrocarbons like trimethylbenzenes are utilized as solvents in
 various industrial processes, including paints, coatings, and printing inks.[4] The tetralin
 backbone of 1,1,3-Trimethyltetralin suggests it could function as a specialty solvent for
 specific resins, polymers, or in chemical reactions requiring a non-polar, high-boiling point
 medium.
- Organic Synthesis Building Block: The tetralin core is a common motif in medicinal chemistry and materials science. [5] 1,1,3-Trimethyltetralin could serve as a starting material for the



synthesis of more complex molecules, including potential pharmaceutical agents or functional materials. The specific substitution pattern offers a unique scaffold for further chemical modification.

Synthesis and Experimental Protocols

Detailed experimental protocols for the specific synthesis of **1,1,3-Trimethyltetralin** are not readily available in peer-reviewed literature. However, a general approach to its synthesis can be inferred from standard organic chemistry principles, likely involving the Friedel-Crafts alkylation of a suitable benzene derivative followed by cyclization.

A potential, though unverified, synthetic pathway is outlined below. This should be considered a theoretical protocol requiring experimental validation.

Hypothetical Synthesis of 1,1,3-Trimethyltetralin

Objective: To synthesize 1,1,3-Trimethyltetralin from commercially available starting materials.

Reaction Scheme: A possible route could involve the reaction of a substituted benzene with an appropriate alkylating agent, followed by an intramolecular cyclization.

Materials:

- Toluene
- Isobutylene
- A strong acid catalyst (e.g., sulfuric acid, polyphosphoric acid)
- Anhydrous solvent (e.g., dichloromethane)
- Standard laboratory glassware and workup reagents

Procedure:

 Alkylation: React toluene with isobutylene in the presence of a strong acid catalyst. This step would aim to introduce a tert-butyl group onto the aromatic ring.



- Cyclization: The resulting alkylated benzene could then be subjected to conditions that
 promote intramolecular cyclization to form the tetralin ring structure. This might involve
 heating with a dehydrating acid catalyst.
- Purification: The crude product would be purified using standard techniques such as distillation and column chromatography to isolate the **1,1,3-Trimethyltetralin** isomer.

Logical Workflow for Synthesis and Characterization



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Caption: Hypothetical workflow for the synthesis and characterization of **1,1,3- Trimethyltetralin**.

Safety and Toxicology

Specific toxicological data for **1,1,3-Trimethyltetralin** is not available. However, for the related compound **1,1,6-Trimethyltetralin**, it is classified as toxic to aquatic life with long-lasting effects. [6] It is reasonable to assume that **1,1,3-Trimethyltetralin** would exhibit similar ecotoxicity. Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses) and working in a well-ventilated area, should be observed when handling this compound. For more detailed safety information, the safety data sheet (SDS) from the supplier should be consulted.

Future Research Directions

The limited available information on **1,1,3-Trimethyltetralin** presents several opportunities for future research:

 Synthesis and Characterization: Development and publication of a robust, high-yield synthesis protocol for 1,1,3-Trimethyltetralin, along with a complete characterization of its physical and chemical properties.



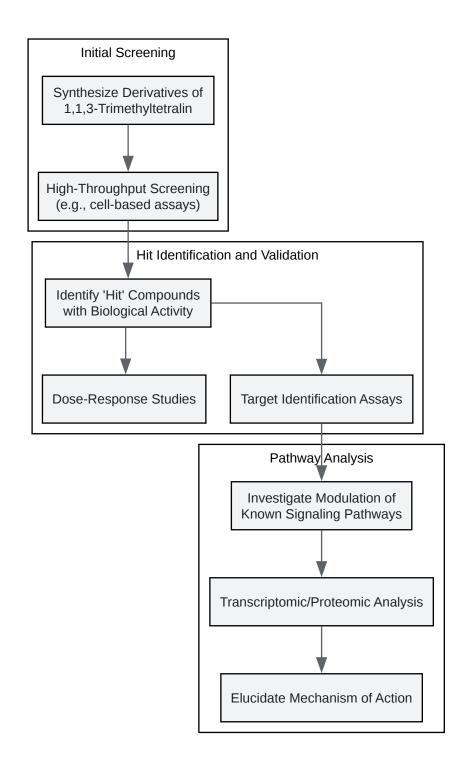




- Application in Fragrance Chemistry: Exploration of 1,1,3-Trimethyltetralin as a precursor for new fragrance compounds and a comparative study of its olfactory properties against its isomers.
- Medicinal Chemistry Scaffolding: Investigation of **1,1,3-Trimethyltetralin** as a building block for the synthesis of novel biologically active molecules.
- Toxicological Evaluation: A thorough toxicological assessment to understand its potential health and environmental impacts.

Signaling Pathway Exploration Logic





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Caption: A logical workflow for exploring the potential of **1,1,3-Trimethyltetralin** derivatives in drug discovery.

Conclusion



1,1,3-Trimethyltetralin remains a relatively unexplored chemical entity. While a lack of comprehensive data currently limits its widespread industrial application, its structural similarity to more well-studied compounds suggests potential in fragrance synthesis, as a specialty solvent, and as a scaffold in medicinal and materials chemistry. Further research is necessary to fully elucidate its properties and unlock its potential industrial value. This guide serves as a foundational resource for researchers and professionals interested in exploring the possibilities of this niche aromatic hydrocarbon.

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